

Personal protective equipment for handling 2-(p-Chlorophenylthio)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(p-Chlorophenylthio)ethanol

Cat. No.: B088069

[Get Quote](#)

Essential Safety and Handling Guide for 2-(p-Chlorophenylthio)ethanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(p-Chlorophenylthio)ethanol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate potential hazards.

Quantitative Data Summary

While comprehensive quantitative data for **2-(p-Chlorophenylthio)ethanol** is not fully available, the following table summarizes the known information.

Property	Value	Source
CAS Number	13457-98-2	[1]
Molecular Formula	C8H9ClOS	[1]
Appearance	No data available	
Odor	Stench	[2]
Flash Point	93 °C / 199.4 °F	[2]
Occupational Exposure Limits	No data available	[3]

Personal Protective Equipment (PPE)

Adequate personal protective equipment is mandatory to prevent exposure. The following table outlines the recommended PPE for handling **2-(p-Chlorophenylthio)ethanol**.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety Goggles and Face Shield	Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards should be worn. A face shield offers additional protection. [2] [3]
Skin	Chemical-Resistant Gloves and Protective Clothing	Wear appropriate protective gloves (e.g., nitrile) and impervious clothing to prevent skin contact. [2] [3] Fire/flame resistant clothing is also recommended. [3]
Respiratory	Full-Face Respirator	If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge should be used. [3] Ensure adequate ventilation in the handling area. [2] [3]

Handling and Storage Protocols

Safe Handling Procedures:

- Ventilation: Always handle **2-(p-Chlorophenylthio)ethanol** in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
- Avoid Contact: Take all necessary precautions to avoid contact with eyes, skin, and clothing.[\[2\]](#)

- Ignition Sources: Keep the substance away from open flames, hot surfaces, and other sources of ignition.[\[2\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Storage Conditions:

- Container: Store in a tightly closed container in a dry and cool place.[\[3\]](#)
- Ventilation: The storage area must be well-ventilated.[\[3\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)

Emergency and Disposal Procedures

Emergency First-Aid Measures:

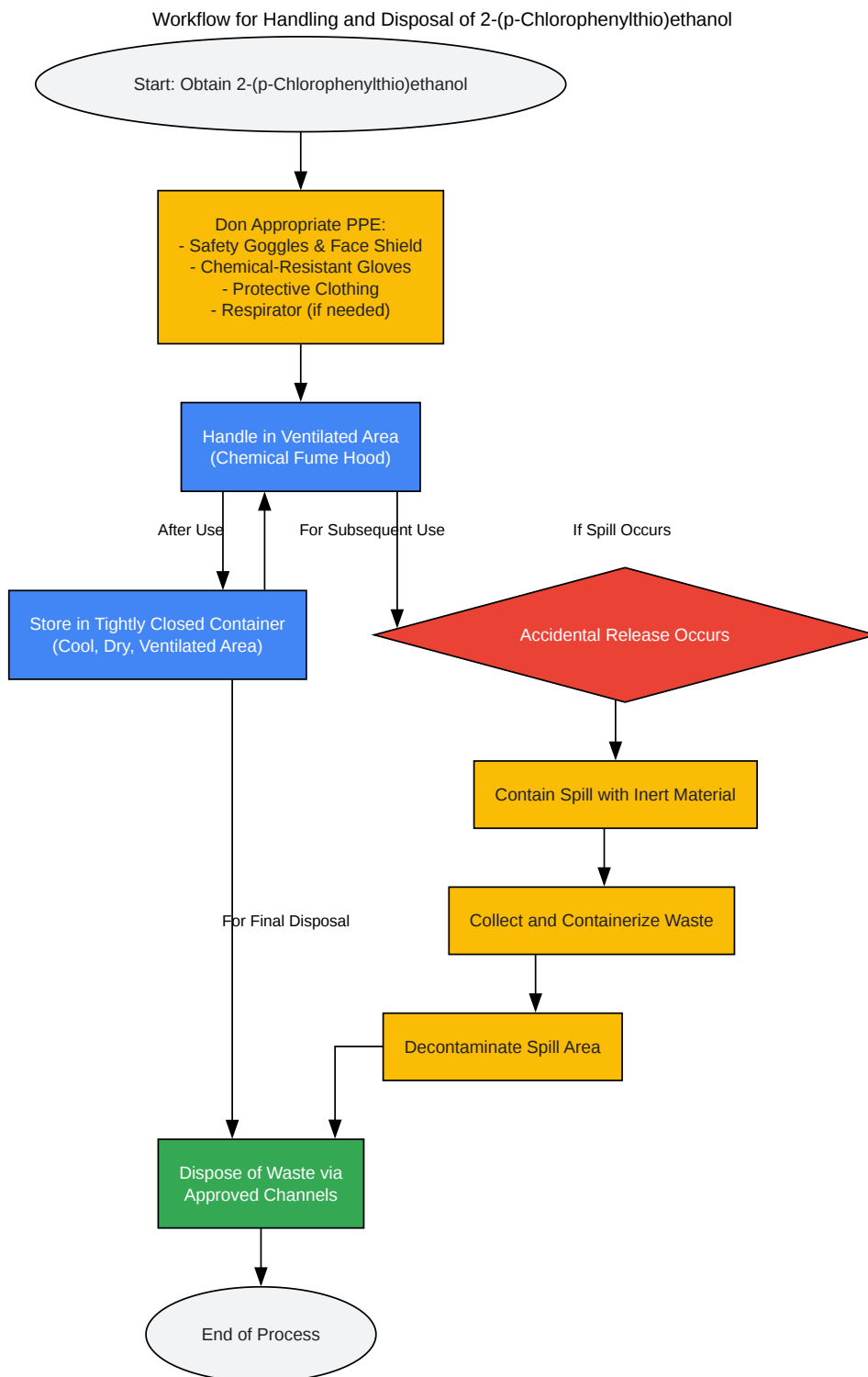
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[\[2\]](#)[\[3\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation persists.[\[2\]](#)[\[3\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Call a physician or poison control center immediately.[\[3\]](#)[\[4\]](#)

Accidental Release and Disposal Plan:

- Containment: In case of a spill, immediately remove all sources of ignition.[\[2\]](#) Use an inert absorbent material to soak up the spill.
- Collection: Collect the absorbed material and place it in a suitable, closed container for disposal.[\[2\]](#)

- Cleaning: Clean the spill area thoroughly.
- Disposal: Dispose of the waste material at an approved waste disposal plant, in accordance with all local, state, and federal regulations.^[2] Do not allow the chemical to enter drains or waterways.^[2]

Workflow for Safe Handling and Disposal



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling and disposal of **2-(p-Chlorophenylthio)ethanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(P-CHLOROPHENYLTHIO)ETHANOL [drugfuture.com]
- 2. fishersci.com [fishersci.com]
- 3. echemi.com [echemi.com]
- 4. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-(p-Chlorophenylthio)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b088069#personal-protective-equipment-for-handling-2-p-chlorophenylthio-ethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com